

Comprehensive Analytical Characterization of 6-Fluorobenzofuran-2-carboxylic acid

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Compound of Interest

Compound Name: 6-Fluorobenzofuran-2-carboxylic acid

CAS No.: 26018-66-6

Cat. No.: B1321465

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Introduction

6-Fluorobenzofuran-2-carboxylic acid is a heterocyclic building block of significant interest in pharmaceutical and materials science research. Its utility as a precursor in the synthesis of bioactive molecules, particularly those targeting the central nervous system, necessitates a robust and comprehensive analytical framework to ensure its identity, purity, and stability.^[1] The presence of the fluorine atom and the carboxylic acid group on the benzofuran scaffold introduces unique chemical properties that require a multi-technique approach for full characterization.

This guide provides a detailed overview of the essential analytical techniques and protocols for the definitive characterization of **6-Fluorobenzofuran-2-carboxylic acid**. The methodologies described herein are designed to provide a self-validating system, where data from orthogonal techniques are integrated to build a complete and trustworthy analytical profile of the compound.

Physicochemical & Structural Overview

A foundational understanding of the molecule's properties is critical for selecting and optimizing analytical methods.

Property	Value	Source
Molecular Formula	C ₉ H ₅ FO ₃	[1]
Molecular Weight	180.13 g/mol	[1]
CAS Number	26018-66-6	[1]
Boiling Point	317.0 ± 22.0 °C at 760 mmHg	[1]
Storage	2-8°C, under dry, sealed conditions	[1]

Chromatographic Analysis for Purity Determination

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of **6-Fluorobenzofuran-2-carboxylic acid**. A reverse-phase method is ideal for separating the target analyte from potential non-polar and closely related impurities.

Protocol: HPLC-UV Purity Assessment

The objective of this protocol is to quantify the purity of the compound by separating it from any synthesis byproducts or degradants.

Instrumentation:

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic Acid or Phosphoric Acid (for pH adjustment)[2]

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **6-Fluorobenzofuran-2-carboxylic acid**.
 - Dissolve in 1 mL of a 50:50 acetonitrile/water mixture to create a 1 mg/mL stock solution.
 - Further dilute as necessary to fall within the linear range of the detector.
- Chromatographic Conditions:
 - Mobile Phase A: Water with 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 5 μ L^[2]
 - Column Temperature: 30 °C
 - Detector Wavelength: Set to the UV λ_{max} (approx. 290 nm, based on analogous structures)^[3]
 - Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	5	95
25.0	5	95
25.1	95	5
30.0	95	5

- Data Analysis:

- Integrate the peak area of all detected peaks.
- Calculate the purity by dividing the peak area of the main compound by the total area of all peaks, expressed as a percentage.

Causality Behind Experimental Choices:

- A C18 column is chosen for its excellent retention of aromatic compounds.
- The gradient elution ensures that both polar and non-polar impurities can be effectively separated and eluted from the column.
- Acidifying the mobile phase with formic acid suppresses the ionization of the carboxylic acid group, leading to better peak shape and retention time stability.[\[4\]](#)

Spectroscopic Structural Elucidation

Spectroscopic methods provide definitive confirmation of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for elucidating the precise atomic connectivity of the molecule. A combination of ^1H , ^{13}C , and ^{19}F NMR is required for an unambiguous assignment.

Protocol: NMR Analysis

- Sample Preparation:
 - Dissolve 5-10 mg of the compound in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or CDCl_3).[\[3\]](#)
 - Add a trace amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
 - Transfer the solution to a 5 mm NMR tube.
- Instrumental Parameters (Typical for a 400 MHz Spectrometer):
 - ^1H NMR: Acquire with a standard pulse program. The acidic proton of the carboxylic acid is expected to appear as a broad singlet in the 10-12 ppm region.[\[5\]](#) Aromatic protons will

appear in the 7-8 ppm range, with splitting patterns determined by their positions relative to the fluorine atom and each other.

- ^{13}C NMR: Acquire with proton decoupling. The carbonyl carbon of the carboxylic acid is expected between 160-180 ppm.[5] The carbon directly bonded to fluorine will show a large one-bond coupling constant (^1JCF).
- ^{19}F NMR: Acquire with proton decoupling. A single resonance is expected, and its chemical shift will be indicative of the fluorine's electronic environment.

Expected Spectral Features:

Nucleus	Expected Chemical Shift (δ , ppm)	Key Characteristics
^1H	~10-12	Broad singlet, -COOH proton (disappears on D_2O exchange) [5]
~7.0-8.0	Multiplets corresponding to the 5 aromatic protons	
^{13}C	~160-180	Carbonyl carbon (-COOH)[5]
~100-165	Aromatic and furan carbons; C-6 will show a large C-F coupling	
^{19}F	Varies	Singlet (or doublet if coupled to a nearby proton)

Mass Spectrometry (MS)

MS confirms the molecular weight of the compound and can provide structural information through fragmentation analysis.

Protocol: LC-MS Identity Confirmation

- Instrumentation: HPLC system coupled to a mass spectrometer with an Electrospray Ionization (ESI) source.[3]
- Methodology:
 - Use the HPLC method described in Section 2.
 - Divert the column effluent to the ESI-MS source.
 - Ionization Mode: ESI Negative. This mode is preferred for carboxylic acids as they readily deprotonate to form the $[M-H]^-$ ion.
 - Scan Range: m/z 50 - 500.
- Data Analysis:
 - Confirm the presence of the deprotonated molecule $[M-H]^-$ at m/z 179.12.
 - The molecular ion peak is often weak in carboxylic acids.[6] Key fragments would arise from the loss of COOH (m/z 135) and CO (from the furan ring).[6][7]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule based on their characteristic vibrational frequencies.

Protocol: FTIR Analysis

- Sample Preparation:
 - Use an Attenuated Total Reflectance (ATR) accessory for solid samples. Place a small amount of the powder directly on the ATR crystal.
 - Alternatively, prepare a KBr pellet by mixing ~1 mg of the sample with ~100 mg of dry KBr and pressing it into a transparent disk.[8]
- Data Acquisition:
 - Scan the sample over the range of $4000\text{-}400\text{ cm}^{-1}$.

- Data Analysis:
 - Identify the characteristic absorption bands.

Expected Characteristic IR Bands:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
2500-3300	O-H stretch (very broad)	Carboxylic Acid (H-bonded dimer)[5]
~1700	C=O stretch	Carboxylic Acid[9]
~1600, ~1450	C=C stretch	Aromatic Ring
~1250-1300	C-O stretch	Carboxylic Acid / Furan
~1100-1200	C-F stretch	Aryl-Fluoride

Elemental Analysis

Elemental analysis provides the empirical formula by determining the mass percentages of carbon, hydrogen, and nitrogen. This technique is crucial for confirming the fundamental composition of a newly synthesized batch.

Protocol: CHN Analysis for Fluorinated Compounds

The analysis of fluorine-containing compounds requires special considerations as fluorine is highly reactive and can damage standard combustion columns.[10][11]

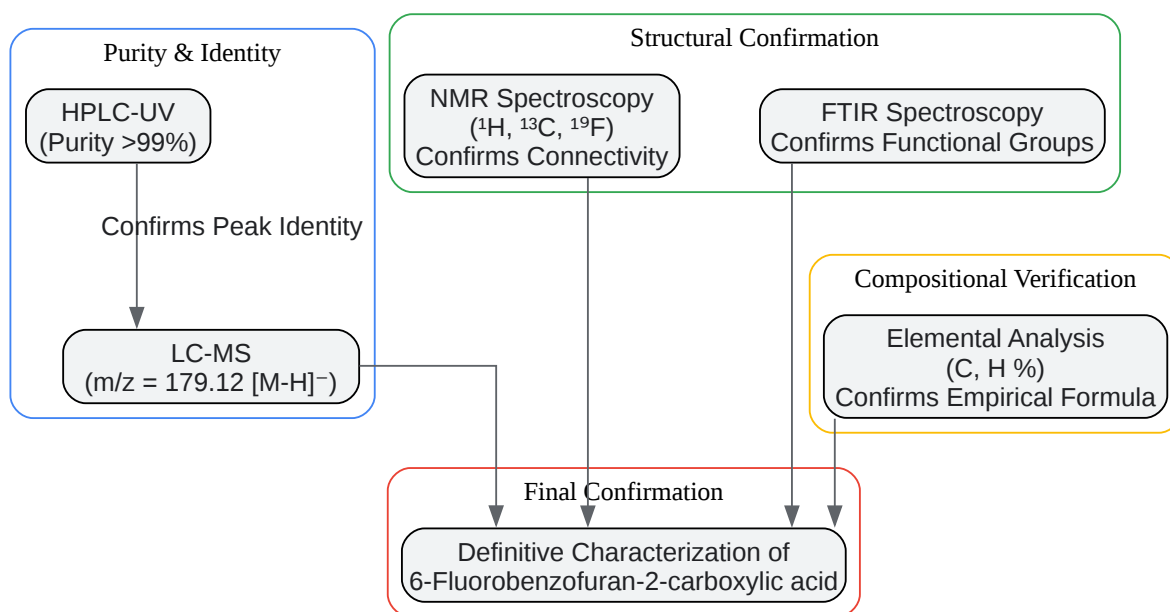
- Instrumentation: An elemental analyzer equipped with a specific trap or reagent for fluorine.
- Methodology:
 - The sample is weighed into a tin container and combusted at high temperatures in the presence of oxygen.[10]
 - The resulting gases (CO₂, H₂O, N₂) are passed through a specialized reactor containing an adsorbent (e.g., FluoAdso) that traps the fluorine combustion products, protecting the

downstream catalysts and detectors.[10]

- The separated gases are quantified by a Thermal Conductivity Detector (TCD).
- Data Analysis:
 - The measured percentages of C and H are compared against the theoretical values calculated from the molecular formula $C_9H_5FO_3$.
 - Theoretical Values: C = 59.99%, H = 2.80%. A result within $\pm 0.4\%$ of the theoretical value is considered acceptable.

Integrated Analytical Workflow

No single technique is sufficient for complete characterization. The strength of this approach lies in the integration of orthogonal data, as illustrated below.



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Caption: Integrated workflow for the characterization of **6-Fluorobenzofuran-2-carboxylic acid**.

Summary of Expected Analytical Data

This table consolidates the expected results from the described protocols, serving as a benchmark for analysis.

Analytical Technique	Parameter	Expected Result
HPLC	Purity	> 99% (by area normalization)
Retention Time	Column and method dependent	
Mass Spectrometry	[M-H] ⁻ (ESI Negative)	m/z 179.12
¹ H NMR (DMSO-d ₆)	-COOH	~10-12 ppm (broad s)
Aromatic-H	~7.0-8.0 ppm (multiplets)	
¹³ C NMR (DMSO-d ₆)	C=O	~160-180 ppm
Aromatic/Furan C	~100-165 ppm	
FTIR (ATR)	O-H stretch	2500-3300 cm ⁻¹ (broad)
C=O stretch	~1700 cm ⁻¹	
C-F stretch	~1100-1200 cm ⁻¹	
Elemental Analysis	% Carbon	59.99% ± 0.4%
% Hydrogen	2.80% ± 0.4%	

Conclusion

The rigorous characterization of **6-Fluorobenzofuran-2-carboxylic acid** is achieved through a synergistic application of chromatographic and spectroscopic techniques. By following the detailed protocols for HPLC, MS, NMR, FTIR, and elemental analysis, researchers and drug development professionals can confidently verify the identity, establish the purity, and confirm the structure of this important chemical entity. This multi-faceted approach ensures data

integrity and provides the necessary foundation for its successful application in further research and development.

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